

# 4-Nitrocinnamic acid CAS number and molecular formula

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## Compound of Interest

Compound Name: 4-Nitrocinnamic acid

Cat. No.: B3023331

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## An In-Depth Technical Guide to 4-Nitrocinnamic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nitrocinnamic acid**, a versatile organic compound with significant applications in research and development, particularly in the pharmaceutical and chemical industries. This document details its chemical identity, physicochemical properties, synthesis methodologies, and notable biological activities, presenting the information in a structured format for ease of reference and use in a laboratory setting.

## Chemical Identity and Properties

**4-Nitrocinnamic acid**, also known as p-nitrocinnamic acid, is a derivative of cinnamic acid distinguished by a nitro group at the para-position of the phenyl ring.<sup>[1][2]</sup> This substitution significantly influences its chemical and biological characteristics.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value	Reference
CAS Number	619-89-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>4</sub>	
Molecular Weight	193.16 g/mol	
IUPAC Name	(2E)-3-(4-nitrophenyl)prop-2-enoic acid	
Synonyms	p-Nitrocinnamic acid, 3-(4-Nitrophenyl)acrylic acid	

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Yellow crystalline solid/powder	
Melting Point	288-291 °C	
Solubility	Sparingly soluble in water	
InChI Key	XMMRNCHTDONGRJ-ZZXKWWIFSA-N	

## Synthesis of 4-Nitrocinnamic Acid: Experimental Protocols

The synthesis of **4-Nitrocinnamic acid** can be achieved through several established organic reactions. Below are detailed protocols for two common methods: the Knoevenagel Condensation and the Perkin Reaction.

### Knoevenagel Condensation Method

This method involves the reaction of p-nitrobenzaldehyde with malonic acid in the presence of a basic catalyst.

Materials:

- p-Nitrobenzaldehyde (0.01 mol, 1.51 g)
- Malonic acid (0.01 mol, 1.04 g)
- Absolute ethanol (30 mL)
- Pyridine (approx. 3 mL)
- Concentrated Hydrochloric Acid
- Distilled water

Equipment:

- 50 mL round-bottom flask
- Reflux condenser
- Stirring apparatus
- Suction filtration apparatus
- Beakers

Procedure:

- Combine p-nitrobenzaldehyde and an equimolar amount of malonic acid in a 50 mL round-bottom flask.
- Add 30 mL of absolute ethanol as a solvent.
- Stir the mixture and heat to reflux at 85°C until all solids dissolve.
- Add approximately 3 mL of pyridine to the reaction mixture.
- Continue stirring at reflux for about 8 hours, during which a light yellow solid will precipitate.
- Cool the mixture to room temperature.

- Collect the crude product by suction filtration.
- To purify, dissolve the crude product in a dilute sodium hydroxide solution and filter to remove any insoluble impurities.
- Acidify the filtrate with concentrated hydrochloric acid to a pH of approximately 3 to precipitate the purified **4-Nitrocinnamic acid**.
- Collect the purified crystals by suction filtration, wash with cold distilled water, and dry. Recrystallization from ethanol can be performed for higher purity.

## Perkin Reaction Method

The Perkin reaction provides an alternative route to  $\alpha,\beta$ -unsaturated aromatic acids like **4-Nitrocinnamic acid** through the condensation of an aromatic aldehyde with an acid anhydride and its corresponding salt.

Materials:

- 4-Nitrobenzaldehyde
- Acetic anhydride
- Sodium acetate (freshly fused)

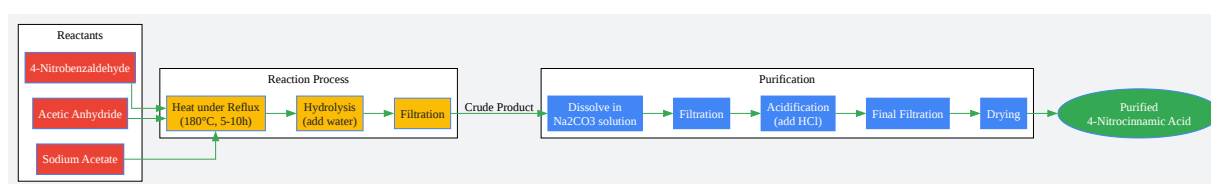
Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath

Procedure:

- In a round-bottom flask, combine 4-nitrobenzaldehyde, acetic anhydride, and freshly fused sodium acetate.

- The mixture is heated under reflux for several hours (typically 5-10 hours) at a high temperature (around 180°C).
- After the reaction is complete, the mixture is cooled and poured into water to hydrolyze the excess acetic anhydride.
- The precipitated crude **4-Nitrocinnamic acid** is then collected by filtration.
- Purification is achieved by dissolving the crude product in a sodium carbonate solution, followed by filtration. The filtrate is then acidified with a strong acid (e.g., HCl) to re-precipitate the purified acid.
- The final product is collected by filtration, washed with water, and dried.



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Caption: Workflow for the synthesis of **4-Nitrocinnamic acid** via the Perkin reaction.

## Applications in Drug Development and Biological Systems

**4-Nitrocinnamic acid** and its derivatives have garnered attention for their diverse pharmacological activities.

Table 3: Reported Biological Activities of **4-Nitrocinnamic Acid** and Derivatives

Activity	Description	Reference
Xanthine Oxidase Inhibition	4-Nitrocinnamic acid has been identified as a potent inhibitor of xanthine oxidase, an enzyme involved in the production of uric acid. This suggests its potential for development as a therapeutic agent for hyperuricemia and gout.	
Antimicrobial Activity	Cinnamic acid derivatives, including the 4-nitro substituted compound, have demonstrated antimicrobial properties. They can inhibit the growth of various bacteria and fungi. Some derivatives have been shown to interfere with quorum sensing in bacteria, a key process in biofilm formation and virulence.	
Antioxidant Properties	The chemical structure of cinnamic acid derivatives allows them to act as antioxidants by scavenging free radicals. This property is beneficial in combating oxidative stress-related diseases.	
Urease Inhibition	Metal complexes synthesized from 4-Nitrocinnamic acid have shown significant inhibitory activity against urease, an enzyme implicated in infections	

by pathogens like *Helicobacter pylori*.

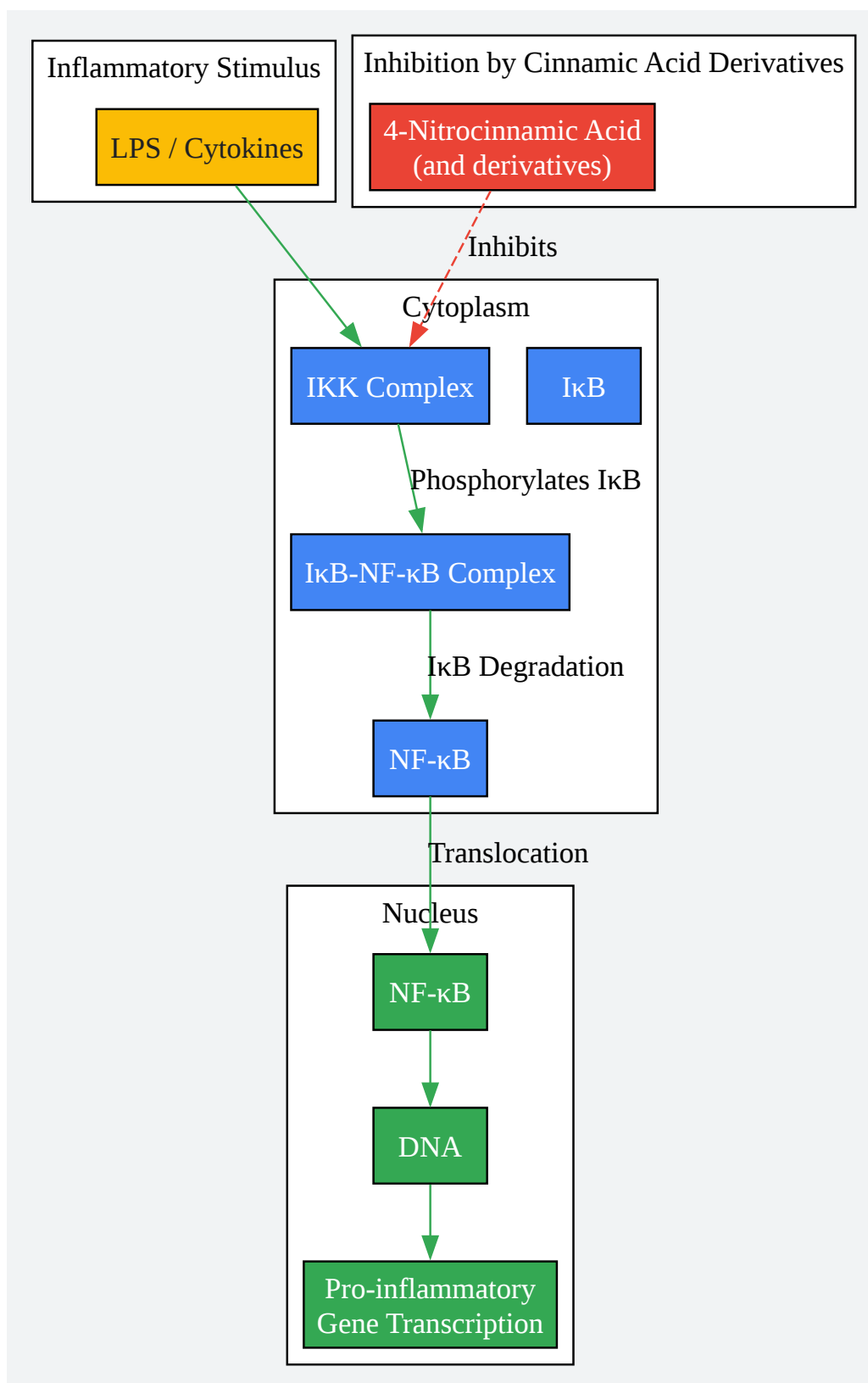
#### Anticancer Potential

Cinnamic acid and its derivatives have been investigated for their anticancer effects, showing activity against various cancer cell lines. The proposed mechanisms often involve the induction of apoptosis and inhibition of signaling pathways crucial for cancer cell proliferation.

## Involvement in Cellular Signaling Pathways

While direct studies on **4-Nitrocinnamic acid** are emerging, the broader class of cinnamic acid derivatives is known to modulate key cellular signaling pathways. This provides a logical framework for investigating the specific mechanisms of the 4-nitro derivative.

Cinnamic acid derivatives have been shown to inhibit the NF- $\kappa$ B (Nuclear Factor kappa B) signaling pathway. This pathway is a central regulator of inflammation and immune responses. By inhibiting NF- $\kappa$ B, these compounds can reduce the production of pro-inflammatory cytokines, suggesting a potential anti-inflammatory role.



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Caption: Proposed inhibitory action of **4-Nitrocinnamic acid** on the NF-κB signaling pathway.



## Conclusion

**4-Nitrocinnamic acid** is a compound of considerable interest due to its accessible synthesis and a wide spectrum of biological activities. The detailed protocols and compiled data in this guide are intended to support further research and development efforts. Its potential as a scaffold for novel therapeutics, particularly in the areas of anti-inflammatory and anti-hyperuricemic agents, warrants continued investigation. The provided experimental and conceptual frameworks serve as a valuable resource for scientists and professionals in the field.

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## References

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